

commercial availability of 4-Methyl-3-nitropyridine hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-3-nitropyridine
hydrochloride

Cat. No.: B1590557

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An In-depth Technical Guide to the Commercial Availability of 4-Methyl-3-nitropyridine Hydrochloride

For researchers, scientists, and professionals in drug development, the accessibility and purity of starting materials are paramount. **4-Methyl-3-nitropyridine hydrochloride** serves as a crucial heterocyclic building block, valued for its role as a versatile intermediate in the synthesis of complex molecules, including Active Pharmaceutical Ingredients (APIs). This guide provides a comprehensive overview of its commercial availability, synthesis, and applications, offering field-proven insights for its strategic procurement and use.

Chemical Identity and Properties

4-Methyl-3-nitropyridine hydrochloride is the hydrochloride salt of 4-methyl-3-nitropyridine.

[1] The presence of the pyridine ring, a methyl group, and a reactive nitro group makes it a valuable precursor in organic synthesis. The hydrochloride form often enhances its stability and solubility in aqueous media, which can be advantageous for certain reaction conditions.[1][2]

It is critical to distinguish between the hydrochloride salt and its free base, as they are often listed with different CAS numbers.

Property	4-Methyl-3-nitropyridine hydrochloride	4-Methyl-3-nitropyridine (Free Base)
Molecular Formula	C ₆ H ₇ ClN ₂ O ₂	C ₆ H ₆ N ₂ O ₂
Molecular Weight	~174.59 g/mol [1][2]	~138.12 g/mol [3][4]
CAS Number	856835-53-5[1]	5832-44-0[3]
Appearance	Solid	Yellow to light brown solid[4]
Solubility	Noted for its water solubility[1][2]	Slightly soluble in water, soluble in organic solvents[4]
Melting Point	Data not specified	24-28 °C[3][5]
Boiling Point	Data not specified	238 °C[3]

Commercial Availability and Sourcing

4-Methyl-3-nitropyridine hydrochloride and its free base are available from various chemical suppliers, catering to both small-scale research and bulk industrial needs.[6] Procurement managers and scientists should prioritize suppliers who provide comprehensive Certificates of Analysis (CoA) to ensure high purity, typically 97% or greater.[6]

When sourcing this compound, considerations include:

- **Purity:** High-performance liquid chromatography (HPLC) or gas chromatography (GC) data is essential for verifying purity and identifying potential impurities that could affect subsequent reactions.
- **Scale:** Suppliers offer quantities ranging from grams for laboratory research to kilograms or tons for industrial production.[6]
- **Supplier Reliability:** Partnering with established manufacturers, including those in China known for extensive production capabilities, can ensure a consistent and reliable supply chain.[6]

Table of Representative Commercial Suppliers:

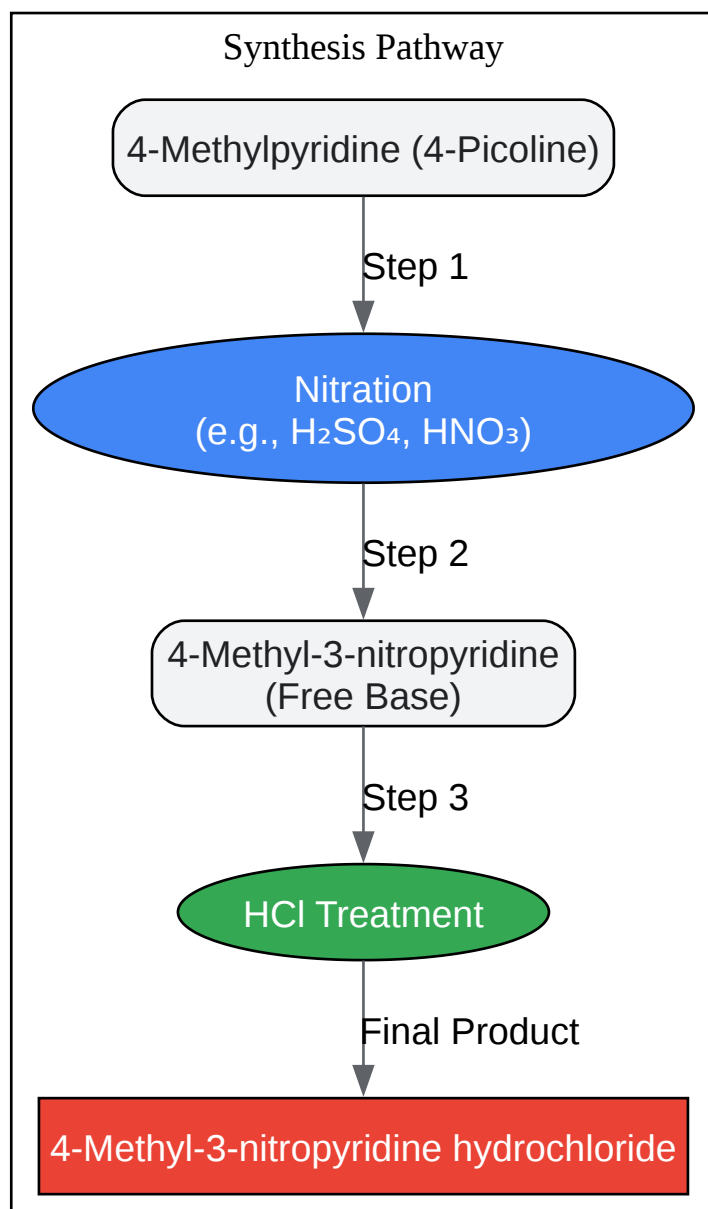
Supplier	Product Name	CAS Number	Notes
Smolecule	4-Methyl-3-nitropyridine hydrochloride	856835-53-5	Provides information on synthesis and applications.[1]
Chem-Impex	4-Methyl-3-nitropyridine hydrochloride	5832-44-0 (HCl)	Lists synonyms and storage conditions.[2]
BLD Pharm	4-Methyl-3-nitropyridine	5832-44-0	Research use only.[7]
Biosynth	4-Methyl-3-nitropyridine hydrochloride	856835-53-5	Described as an intermediate in synthesis.[8]

Note: Product availability and specifications are subject to change. It is recommended to contact suppliers directly for the most current information.

Synthesis and Manufacturing Overview

Understanding the synthetic pathway of **4-Methyl-3-nitropyridine hydrochloride** is crucial for quality assessment and troubleshooting. The most common and direct method involves the nitration of 4-methylpyridine (also known as 4-picoline), a readily available commercial precursor.[1]

The core of the synthesis involves the electrophilic substitution of a nitro group onto the pyridine ring. The methyl group at the 4-position helps direct the nitration to the 3-position.[1] The resulting 4-methyl-3-nitropyridine can then be converted to its hydrochloride salt.



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*A simplified workflow for the synthesis of **4-Methyl-3-nitropyridine hydrochloride**.*

Representative Synthetic Protocol

A common laboratory-scale procedure for the nitration of 4-methylpyridine is as follows:

- Preparation of Nitrating Mixture: Concentrated sulfuric acid is cooled in an ice bath. Concentrated nitric acid is added slowly while maintaining a low temperature (<10 °C).[9]

- Addition of Substrate: 4-methylpyridine is added dropwise to the nitrating mixture.
- Reaction: The mixture is heated (e.g., to 95 °C) and allowed to react for several hours.[\[9\]](#)
- Workup: After cooling, the reaction mixture is poured into ice water.[\[9\]](#)[\[10\]](#)
- Neutralization and Extraction: The pH is adjusted to neutral or slightly basic (e.g., pH 7-9) using a base like ammonia or sodium carbonate.[\[9\]](#)[\[10\]](#) The product is then extracted using an organic solvent (e.g., toluene).[\[10\]](#)
- Isolation: The solvent is removed via distillation to yield the 3-nitro-4-methylpyridine product.[\[10\]](#)
- Salt Formation: The isolated free base is dissolved in a suitable solvent and treated with hydrochloric acid to precipitate the hydrochloride salt.

Core Applications in Research and Drug Development

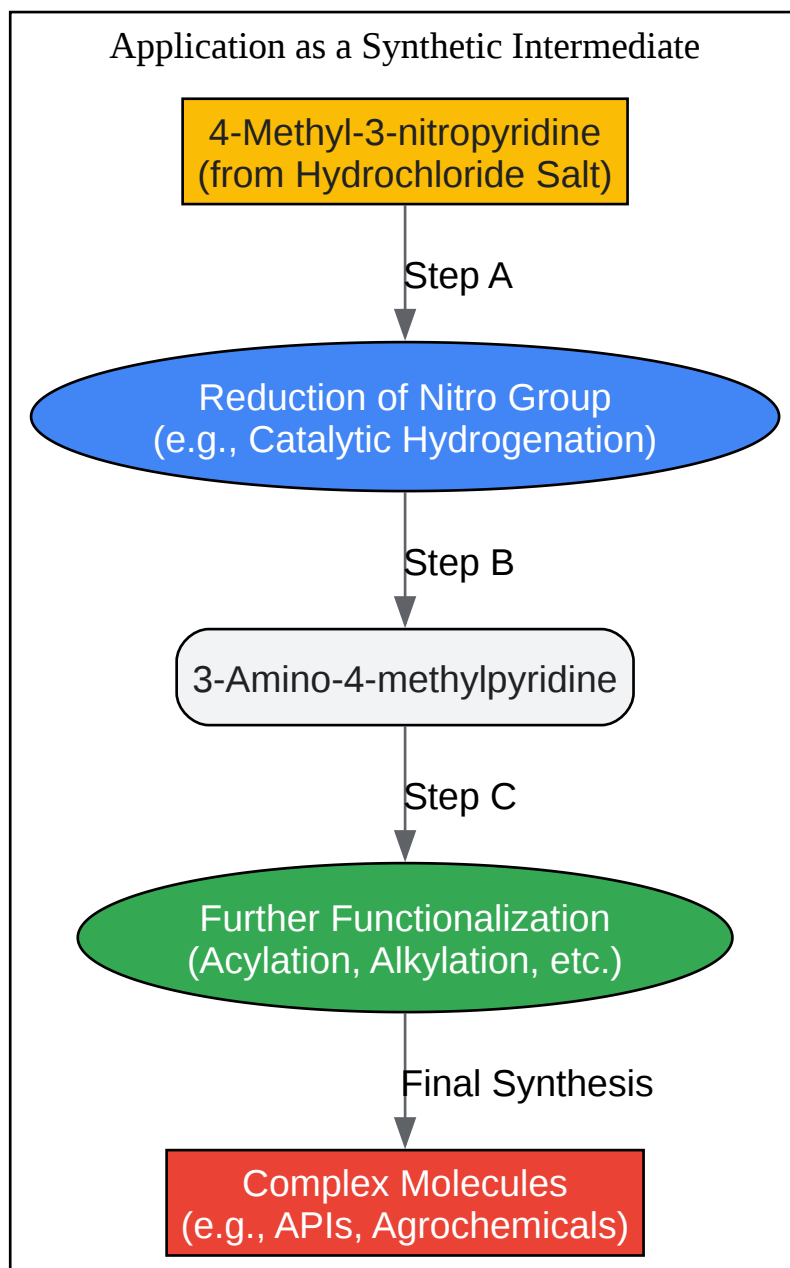
4-Methyl-3-nitropyridine hydrochloride is not typically an end-product but rather a key intermediate. Its value lies in the strategic placement of the nitro and methyl groups, which allow for a variety of subsequent chemical transformations.[\[2\]](#)[\[11\]](#)

Key Application Areas:

- Pharmaceutical Synthesis: It is a foundational building block for numerous APIs.[\[2\]](#) Research has indicated its utility in developing potential anti-inflammatory and antimicrobial agents.[\[1\]](#)[\[2\]](#)
- Agrochemicals: The compound is used in the formulation of pesticides and herbicides.[\[2\]](#)[\[11\]](#)
- Organic Chemistry Research: It is used to synthesize more complex heterocyclic structures, such as ethyl 6-azaindole-2-carboxylate and other 3-substituted azaindoles.[\[1\]](#)[\[10\]](#)

The most common and powerful transformation is the reduction of the nitro group (-NO₂) to an amino group (-NH₂). This conversion to 3-amino-4-methylpyridine opens up a vast array of

synthetic possibilities, as the amino group can readily undergo reactions like acylation, alkylation, and diazotization to build molecular complexity.[1][12]



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Workflow illustrating the conversion of 4-Methyl-3-nitropyridine to complex target molecules.

Safety and Handling

Based on the GHS classification for the free base, 4-methyl-3-nitropyridine should be handled with care.

- Hazards: It is considered harmful if swallowed, causes skin irritation, and poses a risk of serious eye damage. It may also cause respiratory irritation.[13]
- Precautions: Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.
- Storage: The compound should be stored in a cool, dry place, often recommended at 0-8°C, away from incompatible materials.[2]

Conclusion

4-Methyl-3-nitropyridine hydrochloride is a commercially available and highly valuable chemical intermediate for the pharmaceutical and agrochemical industries. Its well-defined synthetic pathway from 4-methylpyridine and the versatile reactivity of its nitro group make it a strategic choice for researchers developing novel compounds. By carefully selecting suppliers and understanding its chemical properties and applications, scientists and drug development professionals can effectively leverage this building block to accelerate their research and development pipelines.

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